Spectroscopic Analysis of Iodobenzene-d5: A Technical Guide

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Compound of Interest

Compound Name:	*Iodobenzene-d5*
CAS No.:	*7379-67-1*
Cat. No.:	*B1590370*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the key spectroscopic data for **Iodobenzene-d5** (Perdeuterated Iodobenzene). Due to the limited availability of publicly accessible, experimentally-derived spectra for this specific isotopologue, this document presents a combination of expected spectral characteristics based on foundational spectroscopic principles and data from its non-deuterated counterpart, Iodobenzene. This guide is intended to serve as a valuable resource for the characterization and analysis of this compound in research and development settings.

Introduction

Iodobenzene-d5 (C_6D_5I) is a deuterated analog of iodobenzene, where all five hydrogen atoms on the phenyl ring have been replaced with deuterium. This isotopic labeling makes it a valuable tool in various scientific applications, including as an internal standard in mass spectrometry-based quantitative analysis, as a tracer in metabolic studies, and in mechanistic studies of chemical reactions. Accurate spectroscopic data is crucial for its identification, purity assessment, and effective utilization.

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Spectroscopic Data

The following sections detail the expected Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data for **Iodobenzene-d5**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

^{1}H NMR: In a ^{1}H NMR spectrum of pure **Iodobenzene-d5**, no signals corresponding to the aromatic protons are expected. The spectrum will be characterized by the absence of signals, with the exception of a potential very small residual peak from any non-deuterated impurity.

^{13}C NMR: The ^{13}C NMR spectrum is expected to show four signals corresponding to the deuterated aromatic carbons. The chemical shifts will be similar to those of non-deuterated iodobenzene, but the signals will appear as multiplets due to the coupling between carbon and deuterium (^{13}C-^{1}D coupling). Deuterium has a spin I=1, which splits the carbon signal into a triplet with a 1:1:1 intensity ratio.

Table 1: Predicted ^{13}C NMR Spectroscopic Data for **Iodobenzene-d5**

Carbon Atom	Predicted Chemical Shift (δ, ppm)	Predicted Multiplicity
C1 (C-I)	~94.7	Triplet
C2, C6	~137.8	Triplet
C3, C5	~129.9	Triplet
C4	~130.2	Triplet

Note: The predicted chemical shifts are based on the data for non-deuterated iodobenzene and may vary slightly.

Infrared (IR) Spectroscopy

The IR spectrum of **Iodobenzene-d5** will be dominated by absorptions corresponding to the vibrations of the C-D and C-I bonds, as well as the benzene ring. The characteristic C-H stretching vibrations typically seen around 3000-3100 cm^{-1} for aromatic compounds will be

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absent and replaced by C-D stretching vibrations at a lower frequency (approximately 2200-2300 cm^{-1}).

Table 2: Expected Major IR Absorption Bands for **Iodobenzene-d5**

Wavenumber (cm^{-1})	Vibration Type
~2250	Aromatic C-D Stretch
~1550	C=C Aromatic Ring Stretch
~1450	C=C Aromatic Ring Stretch
Below 1000	C-I Stretch and C-D Bending

Mass Spectrometry (MS)

The mass spectrum of **Iodobenzene-d5** will show a molecular ion peak corresponding to its molecular weight. The fragmentation pattern is expected to be similar to that of iodobenzene, with the fragments being 5 mass units heavier due to the presence of five deuterium atoms.

Table 3: Predicted Mass Spectrometry Data for **Iodobenzene-d5**

m/z	Ion	Relative Intensity
209	$[C_6D_5I]^+\bullet$ (Molecular Ion)	High
127	$[I]^+$	Moderate
82	$[C_6D_5]^+$	High
56	$[C_4D_4]^+\bullet$	Moderate

Experimental Protocols

The following are detailed methodologies for acquiring the spectroscopic data for **Iodobenzene-d5**.

NMR Spectroscopy

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- Sample Preparation: Dissolve 5-10 mg of **Iodobenzene-d5** in approximately 0.6-0.7 mL of a suitable deuterated solvent (e.g., chloroform-d, acetone-d6) in a 5 mm NMR tube.
- Instrument: A 400 MHz (or higher) NMR spectrometer.
- ^{1}H NMR Acquisition:
  - Acquire a standard one-pulse ^{1}H NMR spectrum.
  - Set the spectral width to cover the aromatic region (e.g., 0-10 ppm).
  - Use a sufficient number of scans to achieve a good signal-to-noise ratio for any residual proton signals.
- ^{13}C NMR Acquisition:
  - Acquire a proton-decoupled ^{13}C NMR spectrum.
  - Set the spectral width to cover the aromatic carbon region (e.g., 0-150 ppm).
  - A sufficient number of scans and a relaxation delay (e.g., 2 seconds) should be used to obtain quantitative information if needed.

FT-IR Spectroscopy

- Sample Preparation: As **Iodobenzene-d5** is a liquid, a thin film can be prepared between two KBr or NaCl plates.
- Instrument: A Fourier-Transform Infrared (FT-IR) spectrometer.
- Acquisition:
  - Record a background spectrum of the clean salt plates.
  - Place a drop of **Iodobenzene-d5** on one plate and cover with the second plate to create a thin film.
  - Acquire the sample spectrum over a range of 4000-400 cm^{-1}.

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- Typically, 16-32 scans are co-added to improve the signal-to-noise ratio.

Mass Spectrometry

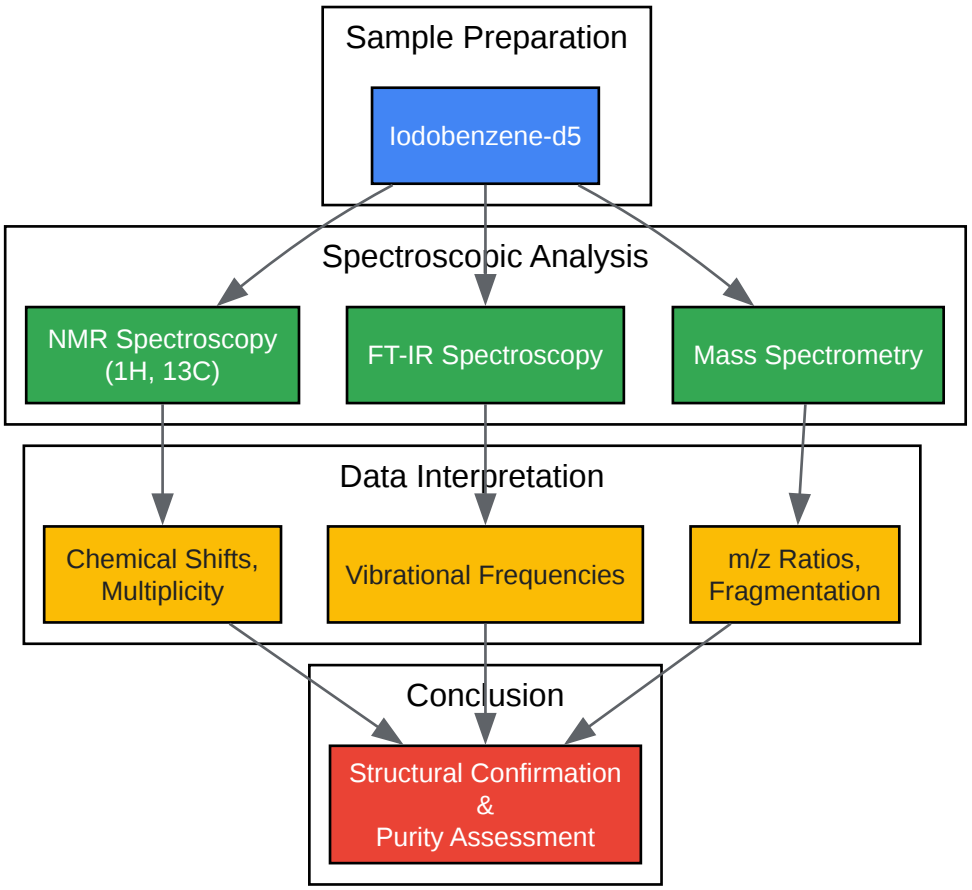
- Sample Introduction: Introduce a dilute solution of **Iodobenzene-d5** in a volatile solvent (e.g., methanol, acetonitrile) via direct infusion or through a gas chromatograph (GC-MS).
- Instrument: A mass spectrometer with an electron ionization (EI) source.
- Acquisition:
  - Use a standard electron energy of 70 eV for ionization.
  - Scan a mass range of m/z 40-250 to detect the molecular ion and expected fragments.
  - The ion source temperature can be set to 200-250 °C.

Visualizations

Spectroscopic Analysis Workflow

The following diagram illustrates a typical workflow for the comprehensive spectroscopic analysis of a deuterated compound like **Iodobenzene-d5**.

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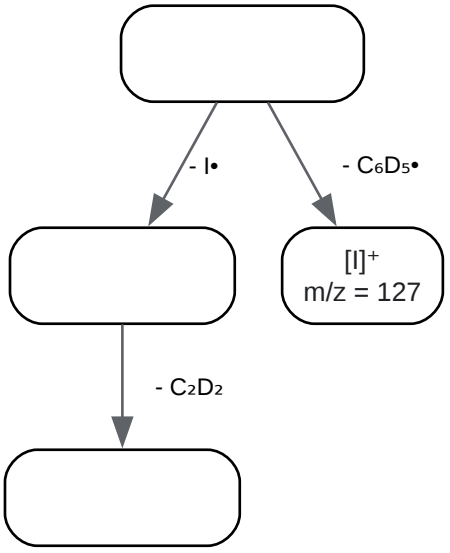
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Caption: Workflow for Spectroscopic Analysis of **Iodobenzene-d5**.

Mass Spectrometry Fragmentation Pathway

This diagram illustrates the predicted electron ionization (EI) mass spectrometry fragmentation pathway for **Iodobenzene-d5**.

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Caption: Predicted MS Fragmentation of **Iodobenzene-d5**.

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